

Application Note: Identification and Quantification of Folic Acid Impurity C using Mass Spectrometry

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Compound of Interest

Compound Name: *Folic Acid Impurity C*

Cat. No.: *B15352969*

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Introduction

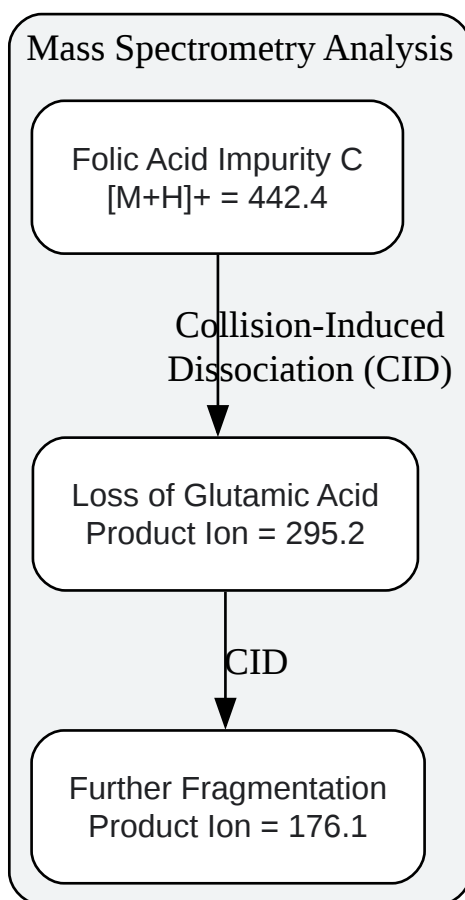
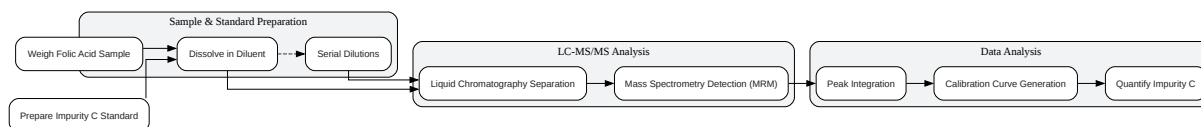
Folic acid, a B vitamin, is a critical component in various biological processes, including nucleotide synthesis and red blood cell formation. Its pharmaceutical preparations must be monitored for impurities to ensure safety and efficacy. **Folic Acid Impurity C** is a known process-related impurity that requires careful monitoring. This document outlines a detailed protocol for the identification and quantification of **Folic Acid Impurity C** in pharmaceutical samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.

Folic Acid Impurity C Profile:

Parameter	Value
Chemical Name	(2S)-2-[[4-[[[(2-Amino-4-oxo-1,4-dihydropteridin-7-yl)methyl]amino]benzoyl]amino] pentanedioic acid
Molecular Formula	C19H19N7O6
Molecular Weight	441.40 g/mol
CAS Number	47707-78-8

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **Folic Acid Impurity C**.



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- To cite this document: BenchChem. [Application Note: Identification and Quantification of Folic Acid Impurity C using Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15352969#mass-spectrometry-for-folic-acid-impurity-c-identification>]

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